

Application Notes and Protocols for Suvn-911 (Ropanicant) Clinical Trials

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Compound of Interest

Compound Name: Suvn-911
Cat. No.: B15617729

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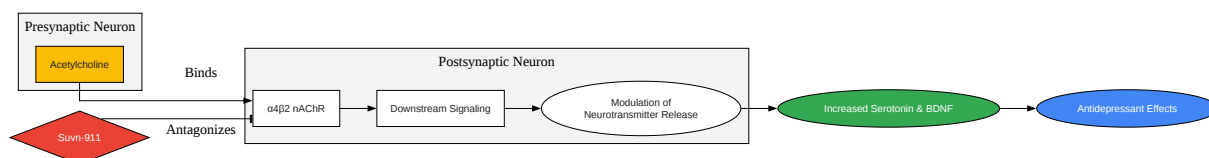
For Researchers, Scientists, and Drug Development Professionals

Introduction

Suvn-911, also known as Ropanicant, is a novel, orally bioavailable, and selective $\alpha 4\beta 2$ nicotinic acetylcholine receptor (nAChR) antagonist.^{[1][2]} It is currently under investigation for the treatment of Major Depressive Disorder (MDD).^{[3][4]} Preclinical studies have indicated that **Suvn-911** may offer a rapid onset of antidepressant effects and a favorable side-effect profile, potentially by modulating serotonin and brain-derived neurotrophic factor (BDNF) levels in the cortex.^{[1][5][6]} These application notes provide a detailed framework for the experimental design of clinical trials investigating the safety and efficacy of **Suvn-911** for MDD.

Signaling Pathway of Suvn-911

Suvn-911 acts as an antagonist at the $\alpha 4\beta 2$ nicotinic acetylcholine receptors. By blocking these receptors, it is thought to modulate downstream signaling pathways, leading to an increase in crucial neurochemicals like serotonin and BDNF.^{[1][5]} This modulation is hypothesized to be the underlying mechanism for its antidepressant effects.

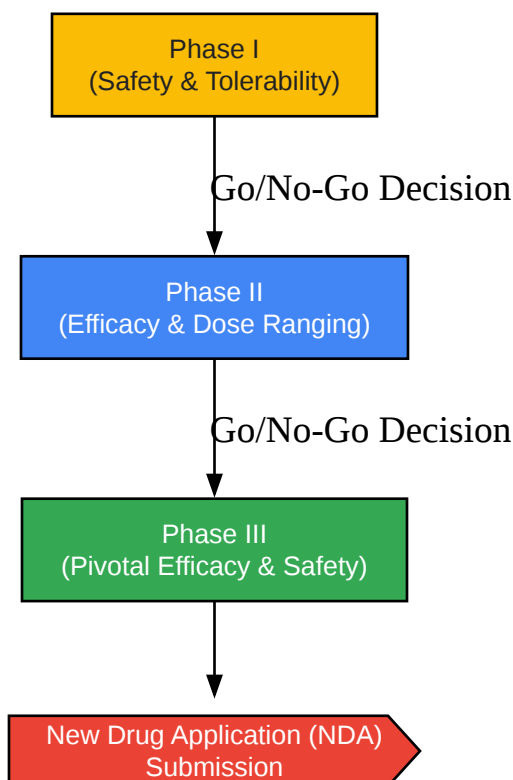


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Caption: Proposed signaling pathway of **Suvn-911**.

Clinical Trial Design: A Phased Approach

A comprehensive clinical development plan for **Suvn-911** would involve Phase I, II, and III trials, each with specific objectives.



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Caption: Phased workflow for **Suvn-911** clinical development.

Phase I Clinical Trial Protocol

Objective: To assess the safety, tolerability, and pharmacokinetics (PK) of single and multiple ascending doses of **Suvn-911** in healthy volunteers.[7]

Study Design: A randomized, double-blind, placebo-controlled, single and multiple ascending dose study.

Participant Population: Healthy male and female subjects, aged 18-55 years.

Methodologies:

- Safety and Tolerability Assessment:
 - Protocol: Monitor vital signs (blood pressure, heart rate, respiratory rate, temperature) at pre-dose and at specified time points post-dose.
 - Perform 12-lead electrocardiograms (ECGs) at screening and throughout the study.
 - Conduct clinical laboratory tests (hematology, clinical chemistry, urinalysis) at screening and at the end of the study.
 - Record all adverse events (AEs) and serious adverse events (SAEs).
- Pharmacokinetic Analysis:
 - Protocol: Collect serial blood samples at pre-dose and at specified time points (e.g., 0.5, 1, 2, 4, 6, 8, 12, 24, 48, and 72 hours) post-dose.[8]
 - Process blood samples to plasma and store at -80°C until analysis.
 - Analyze plasma concentrations of **Suvn-911** using a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.
 - Calculate key PK parameters including C_{max}, T_{max}, AUC, and half-life.

Data Presentation:

PK Parameter	Dose Group 1 (X mg)	Dose Group 2 (Y mg)	Dose Group 3 (Z mg)	Placebo
Cmax (ng/mL)	[Mean ± SD]	[Mean ± SD]	[Mean ± SD]	N/A
Tmax (hr)	[Median (Range)]	[Median (Range)]	[Median (Range)]	N/A
AUC (0-t) (ng*hr/mL)	[Mean ± SD]	[Mean ± SD]	[Mean ± SD]	N/A
Half-life (hr)	[Mean ± SD]	[Mean ± SD]	[Mean ± SD]	N/A

Adverse Events	Dose Group 1 (X mg)	Dose Group 2 (Y mg)	Dose Group 3 (Z mg)	Placebo
Number of Subjects with AEs	[Number (%)]	[Number (%)]	[Number (%)]	[Number (%)]
Most Common AEs (≥5%)	[List of AEs]	[List of AEs]	[List of AEs]	[List of AEs]
Number of Subjects with SAEs	[Number (%)]	[Number (%)]	[Number (%)]	[Number (%)]

Phase II Clinical Trial Protocol

Objective: To evaluate the efficacy and safety of **Suvn-911** in patients with moderate to severe Major Depressive Disorder and to determine the optimal dose range.[\[3\]](#)

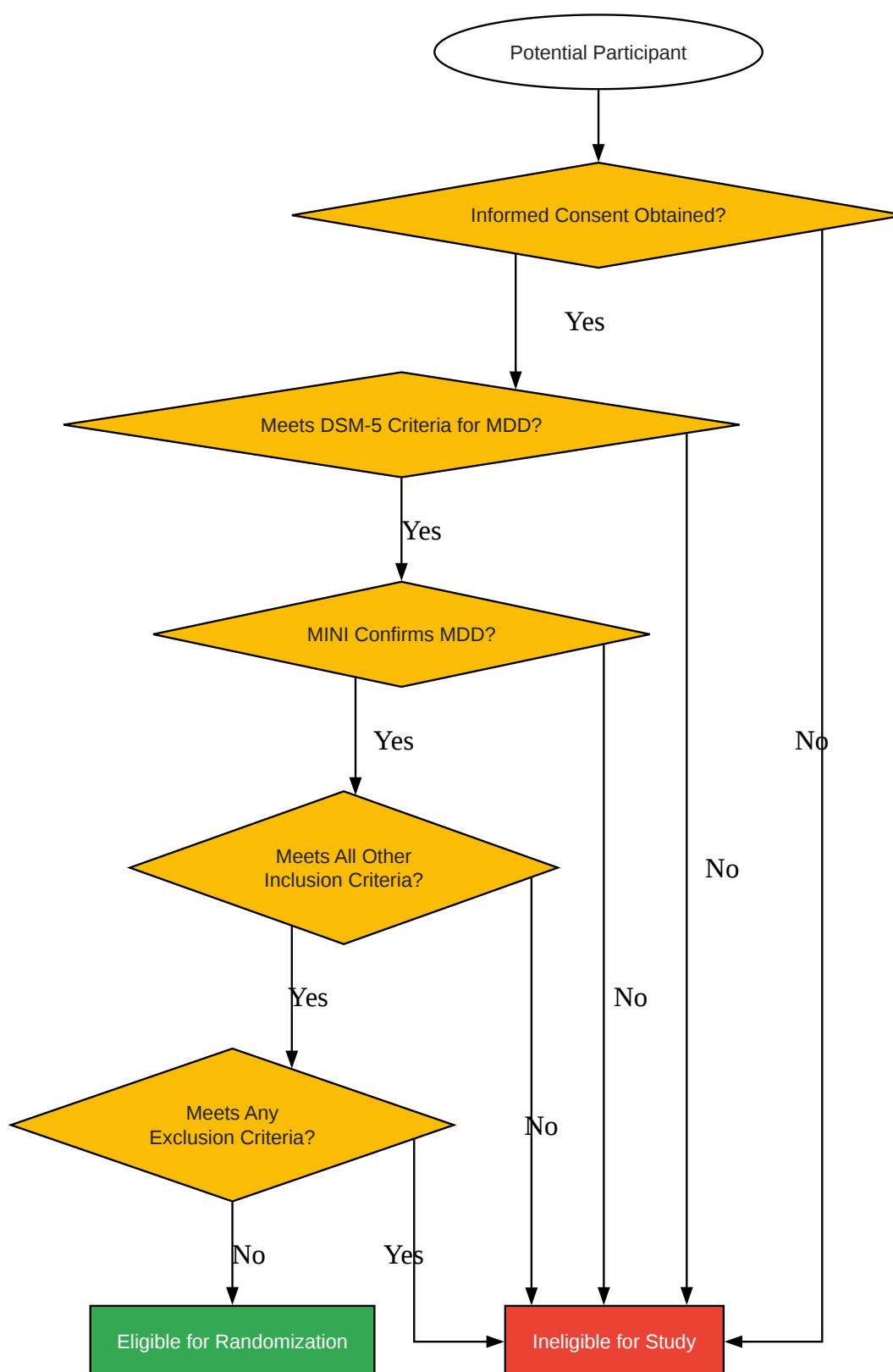
Study Design: A multicenter, randomized, double-blind, placebo-controlled, parallel-group study.[\[3\]](#)

Participant Population: Patients aged 18-65 years meeting the Diagnostic and Statistical Manual of Mental Disorders, Fifth Edition (DSM-5) criteria for MDD without psychotic features.

[3][9][10] Diagnosis to be confirmed by the Mini-International Neuropsychiatric Interview (MINI).
[3]

Methodologies:

- Inclusion/Exclusion Criteria Logic:



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Caption: Logical workflow for patient screening and eligibility.

- Efficacy Assessment:
 - Primary Endpoint: Change from baseline in the Montgomery-Åsberg Depression Rating Scale (MADRS) total score at Week 2.[\[1\]](#)[\[3\]](#)[\[7\]](#)
 - Protocol for MADRS Administration:
 1. The rating should be based on a clinical interview, starting with general questions and moving to more detailed inquiries to allow for precise severity rating.[\[7\]](#)
 2. The rater must decide if the rating falls on the defined scale steps (0, 2, 4, 6) or in between (1, 3, 5).[\[7\]](#)
 3. The scale consists of 10 items assessing apparent sadness, reported sadness, inner tension, reduced sleep, reduced appetite, concentration difficulties, lassitude, inability to feel, pessimistic thoughts, and suicidal thoughts.[\[1\]](#)
 4. The total score ranges from 0 to 60, with higher scores indicating more severe depression.[\[2\]](#)
- Biomarker Analysis:
 - Objective: To explore the effect of **Suvn-911** on peripheral levels of serotonin and BDNF.
 - Protocol:
 1. Collect whole blood samples in appropriate collection tubes (e.g., serum-separating tubes for BDNF, EDTA tubes for plasma serotonin) at baseline and at the end of treatment.
 2. Process samples according to standard laboratory procedures to isolate serum or plasma.
 3. Store samples at -80°C until analysis.
 4. Quantify serotonin and BDNF levels using validated commercial enzyme-linked immunosorbent assay (ELISA) kits.[\[11\]](#)[\[12\]](#)

Data Presentation:

MADRS Score	Suvn-911 (45 mg QD)	Suvn-911 (30 mg BID)	Suvn-911 (45 mg BID)	Placebo
Baseline (Mean $\pm$ SD)	[Score]	[Score]	[Score]	[Score]
Week 2 (Mean $\pm$ SD)	[Score]	[Score]	[Score]	[Score]
Change from Baseline	[Change (p-value)]	[Change (p-value)]	[Change (p-value)]	[Change]

Biomarker Levels	Suvn-911 (Pooled)	Placebo
Serotonin (ng/mL)		
Baseline (Mean $\pm$ SD)	[Concentration]	[Concentration]
End of Treatment	[Concentration]	[Concentration]
Change from Baseline	[Change (p-value)]	[Change]
BDNF (ng/mL)		
Baseline (Mean $\pm$ SD)	[Concentration]	[Concentration]
End of Treatment	[Concentration]	[Concentration]
Change from Baseline	[Change (p-value)]	[Change]

Phase III Clinical Trial Protocol

Objective: To confirm the efficacy and further establish the safety profile of **Suvn-911** in a larger patient population to support a New Drug Application (NDA).

Study Design: Two large-scale, randomized, double-blind, placebo-controlled, multicenter studies.

Participant Population: A broader population of patients with MDD, potentially including those with certain comorbidities to assess generalizability.

Methodologies: The methodologies would be similar to the Phase II trial but on a larger scale. The primary endpoint would remain the change from baseline in MADRS total score, likely at a later time point (e.g., Week 6 or 8). Long-term open-label extension studies would also be crucial to gather data on the durability of effect and long-term safety.

Safety Monitoring Protocol Across All Phases

A robust safety monitoring plan is essential throughout the clinical development of **Suvn-911**.

Protocol:

- **Adverse Event (AE) and Serious Adverse Event (SAE) Reporting:** All AEs and SAEs must be recorded, assessed for severity and causality, and reported to regulatory authorities as required.
- **Clinical Laboratory Monitoring:** Regular monitoring of hematology, clinical chemistry (including liver function tests), and urinalysis.
- **Vital Signs and ECGs:** Regular monitoring of vital signs and periodic ECGs to assess cardiovascular safety.
- **Suicidality Monitoring:** Utilize a validated scale (e.g., the Columbia-Suicide Severity Rating Scale - C-SSRS) at all study visits to monitor for suicidal ideation and behavior.

Disclaimer: These application notes and protocols are for informational purposes only and represent a hypothetical experimental design based on publicly available information. The actual conduct of clinical trials for **Suvn-911** is subject to the detailed protocols and oversight of the sponsoring organization and relevant regulatory authorities.

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